

Proper Disposal of Sulcatone: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulcatone

Cat. No.: B7770689

[Get Quote](#)

Essential Safety and Disposal Information for Researchers and Scientists

This document provides comprehensive guidance on the proper disposal procedures for **sulcatone** (6-Methyl-5-hepten-2-one), a flammable liquid and environmental hazard. Adherence to these protocols is crucial for ensuring laboratory safety and environmental protection. This information is intended for researchers, scientists, and drug development professionals who handle this chemical.

Immediate Safety Concerns and Hazard Identification

Sulcatone is classified as a hazardous substance.^[1] Key hazards include:

- **Flammability:** It is a flammable liquid and vapor.^{[1][2]} Keep away from heat, sparks, open flames, and hot surfaces.^[2] Use of spark-proof tools and explosion-proof equipment is required.^[1]
- **Eye Irritation:** Causes serious eye irritation.
- **Aquatic Toxicity:** Harmful to aquatic life with long-lasting effects. Avoid release to the environment.

Personal Protective Equipment (PPE)

When handling **sulcatone**, especially during disposal, the following personal protective equipment is mandatory:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Hand Protection: Wear protective gloves.
- Body Protection: Wear protective clothing.

Spill Management Protocol

In the event of a **sulcatone** spill, follow these steps to mitigate exposure and environmental contamination:

- Remove Ignition Sources: Immediately eliminate all sources of ignition from the area.
- Ventilate the Area: Ensure adequate ventilation.
- Contain the Spill: Use a non-combustible, inert absorbent material such as sand, silica gel, or universal binder to soak up the spill.
- Collect the Waste: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.
- Decontaminate the Area: Clean the spill area thoroughly.
- Do Not Use Water to Flush: Do not flush **sulcatone** into surface water or the sanitary sewer system.

Sulcatone Disposal Procedure

The primary and recommended method for **sulcatone** disposal is through an approved waste disposal plant. It is imperative to adhere to all local, state, and federal regulations concerning hazardous waste disposal.

Step-by-Step Disposal Guide:

- Waste Collection:
 - Collect all **sulcatone** waste, including contaminated absorbent materials, in a designated, properly labeled, and sealed container.
 - Ensure the container is suitable for flammable liquids.
- Labeling:
 - Clearly label the waste container as "Hazardous Waste," "Flammable Liquid," and "**Sulcatone**." Include the date of accumulation.
- Storage:
 - Store the waste container in a well-ventilated, designated hazardous waste storage area away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.
- Arrange for Professional Disposal:
 - Contact a licensed hazardous waste disposal company to arrange for pickup and disposal.
 - Provide the disposal company with the Safety Data Sheet (SDS) for **sulcatone** to ensure they can handle it appropriately.

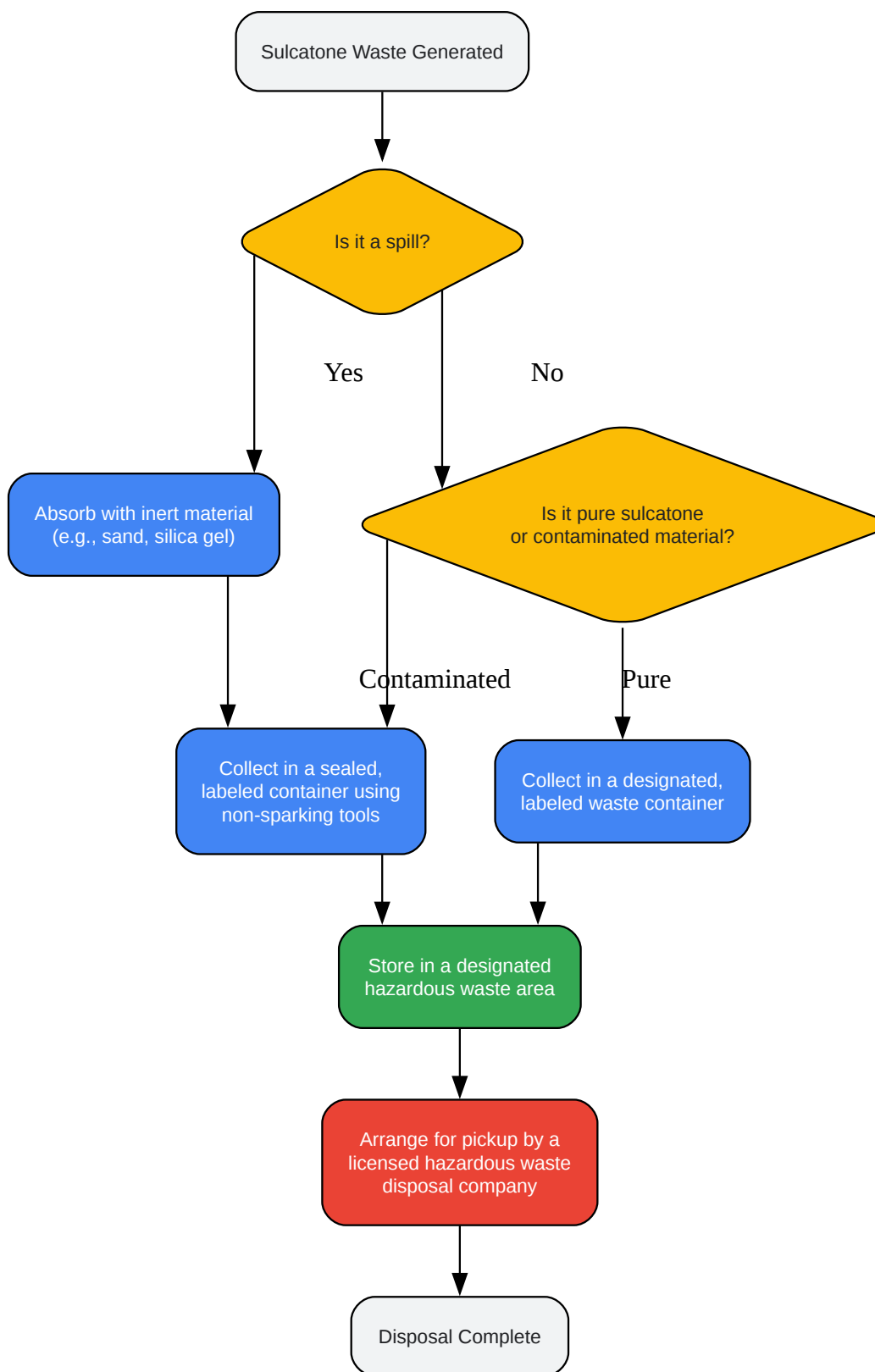
Quantitative Data Summary

The following table summarizes key quantitative data for **sulcatone**.

Property	Value	Reference
CAS Number	110-93-0	
Molecular Formula	C ₈ H ₁₄ O	
Molecular Weight	126.20 g/mol	
Flash Point	50.6 °C (123.1 °F)	
Boiling Point	73 °C at 18 mmHg	
Melting Point	-67 °C	
Aquatic Toxicity (EC50)	191 mg/L for 72h (Desmodesmus subspicatus); 101 mg/L for 96h (Desmodesmus subspicatus)	
Aquatic Toxicity (LC50)	83.3 - 88.2 mg/L for 96h (Fish)	

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **sulcatone**.



[Click to download full resolution via product page](#)

Caption: **Sulcatone** Disposal Workflow Diagram.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Proper Disposal of Sulcatone: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7770689#sulcatone-proper-disposal-procedures\]](https://www.benchchem.com/product/b7770689#sulcatone-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com